

Impact of atmospheric CO₂ on barium hydroxide solution concentration.

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Compound of Interest

Compound Name: Barium hydroxide

Cat. No.: B8815605

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Technical Support Center: Barium Hydroxide Solutions

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **barium hydroxide** solutions. The focus is on mitigating the impact of atmospheric carbon dioxide (CO₂) on the concentration of these solutions and ensuring experimental accuracy.

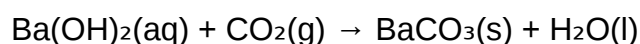
Troubleshooting Guide

This guide addresses common issues encountered during the preparation and use of **barium hydroxide** solutions in a question-and-answer format.

Question: Why has my clear **barium hydroxide** solution turned cloudy?

Answer: Your **barium hydroxide** solution has likely turned cloudy due to the absorption of atmospheric carbon dioxide. **Barium hydroxide** reacts with CO₂ to form barium carbonate (BaCO₃), which is insoluble in water and precipitates out as a white solid, causing the turbidity.

[1] The chemical reaction is as follows:



Question: How can I prevent my **barium hydroxide** solution from turning cloudy?

Answer: To prevent the precipitation of barium carbonate, you should minimize the solution's exposure to the atmosphere. Here are some preventative measures:

- Use CO₂-free water: Prepare the solution using freshly boiled and cooled deionized or distilled water to remove dissolved CO₂.
- Work quickly: Minimize the time the solution is exposed to the air during preparation and transfer.
- Proper storage: Store the solution in a tightly sealed container. For long-term storage or for use in applications highly sensitive to carbonate contamination, consider using a container with a soda-lime guard tube to absorb incoming CO₂.
- Blanket with inert gas: For highly sensitive experiments, you can blanket the solution with an inert gas like nitrogen or argon to prevent contact with air.

Question: My titration results for standardizing **barium hydroxide** are inconsistent. What could be the cause?

Answer: Inconsistent titration results can stem from several factors, often related to CO₂ contamination:

- Carbonate interference: If your **barium hydroxide** solution has absorbed CO₂, the presence of barium carbonate can interfere with the titration endpoint, especially when using indicators like phenolphthalein. This is because carbonate ions can also react with the acid titrant, leading to inaccurate results.[\[2\]](#)
- Endpoint detection: The endpoint with phenolphthalein can be fleeting if CO₂ is being absorbed during the titration. The pink color may disappear as the solution absorbs more CO₂ from the air.
- Inaccurate initial concentration: If the solution was not properly prepared and protected from CO₂ from the start, its concentration will be lower than intended and will continue to change over time.
- Titrant issues: Ensure your acid titrant (e.g., HCl) is accurately standardized and that the burette is clean and properly calibrated.[\[3\]](#)

Question: How can I prepare a carbonate-free **barium hydroxide** solution?

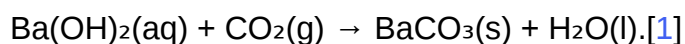
Answer: To prepare a solution that is substantially free of carbonate, follow this procedure:

- Boil deionized or distilled water for at least 15 minutes to expel dissolved gases, including CO₂.
- Let the water cool to room temperature in a container protected from the atmosphere (e.g., with a soda-lime tube).
- Weigh the desired amount of **barium hydroxide** octahydrate (Ba(OH)₂·8H₂O) quickly and add it to the CO₂-free water.
- Stir gently to dissolve the solid.
- Allow the solution to stand in a tightly sealed container for several hours or overnight. Any residual carbonate will precipitate as barium carbonate.
- Carefully decant or filter the clear supernatant solution into a clean, airtight storage bottle.[4]

Frequently Asked Questions (FAQs)

Q1: What is the chemical reaction between atmospheric CO₂ and **barium hydroxide** solution?

A1: Atmospheric carbon dioxide reacts with aqueous **barium hydroxide** in a neutralization reaction to produce solid barium carbonate and water. The balanced chemical equation is:



Q2: How does the formation of barium carbonate affect the concentration of a **barium hydroxide** solution?

A2: The formation of insoluble barium carbonate removes **barium hydroxide** from the solution, thereby decreasing its molar concentration. This is a critical consideration in experiments where the exact concentration of the hydroxide is important, such as in titrations.

Q3: Can I still use a cloudy **barium hydroxide** solution for my experiments?

A3: It is generally not recommended to use a cloudy **barium hydroxide** solution for quantitative applications like titrations. The presence of solid barium carbonate indicates that the concentration of the solution is no longer what it was intended to be and will likely lead to inaccurate results. For qualitative purposes where the exact concentration is not critical, it might be acceptable, but for most scientific applications, a fresh, clear solution should be prepared.

Q4: What is the best indicator to use for the titration of **barium hydroxide** with a strong acid?

A4: Phenolphthalein is a suitable indicator for the titration of a strong base like **barium hydroxide** with a strong acid like hydrochloric acid (HCl). It provides a sharp color change from pink in the basic solution to colorless at the equivalence point.^[5]

Q5: How does temperature affect the solubility of **barium hydroxide** and barium carbonate?

A5: The solubility of **barium hydroxide** in water generally increases with temperature. In contrast, the solubility of barium carbonate in water is very low and only slightly increases with temperature.^[6] This difference in solubility is a key reason why barium carbonate readily precipitates from the solution.

Data Presentation

Table 1: Solubility of **Barium Hydroxide** in Water at Various Temperatures

Temperature (°C)	Solubility (g / 100 g H ₂ O)
0	1.5
20	3.48
40	8.2
60	21
80	-

Source: Adapted from various sources.^[7] Note: Data for 80°C was not readily available in the same format.

Table 2: Solubility of Barium Carbonate in Water at Various Temperatures

Temperature (°C)	Solubility (g / 100 g H ₂ O)
8.8	0.0016
18	0.0022
20	0.0024
24.2	0.0024
80	0.0264

Source: Adapted from various sources.[\[7\]](#)[\[8\]](#)

Experimental Protocols

Protocol 1: Preparation and Standardization of a ~0.1 M Barium Hydroxide Solution

Objective: To prepare a **barium hydroxide** solution with a concentration of approximately 0.1 M and accurately determine its molarity by titration with a standard solution of hydrochloric acid (HCl).

Materials:

- **Barium hydroxide** octahydrate ($\text{Ba}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$)
- Standardized ~0.1 M hydrochloric acid (HCl) solution
- Phenolphthalein indicator solution
- Deionized or distilled water
- 500 mL volumetric flask
- 250 mL Erlenmeyer flasks (x3)
- 50 mL burette

- 25 mL pipette
- Analytical balance
- Heating plate and beaker for boiling water
- Soda-lime guard tube (optional)

Procedure:

Part A: Preparation of ~0.1 M **Barium Hydroxide** Solution

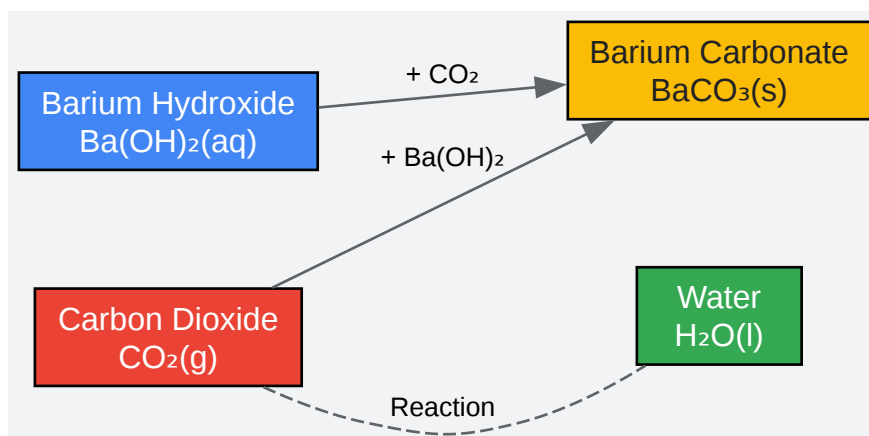
- Boil approximately 600 mL of deionized water for 15-20 minutes to remove dissolved CO₂. Allow it to cool to room temperature, protecting it from atmospheric CO₂ with a loose cover or a soda-lime tube.
- Accurately weigh approximately 15.8 g of Ba(OH)₂·8H₂O.
- Transfer the weighed Ba(OH)₂·8H₂O to the 500 mL volumetric flask.
- Add about 250 mL of the CO₂-free water to the flask and swirl to dissolve the solid.
- Once dissolved, dilute the solution to the 500 mL mark with the CO₂-free water. Stopper the flask and invert it several times to ensure homogeneity.
- Allow the solution to sit for several hours to allow any barium carbonate to precipitate.
- Carefully decant the clear supernatant into a clean, dry, and tightly sealed storage bottle.

Part B: Standardization of the **Barium Hydroxide** Solution

- Rinse the burette with a small amount of the standardized ~0.1 M HCl solution and then fill the burette with the HCl solution. Record the initial burette reading.
- Using the pipette, transfer 25.00 mL of your prepared **barium hydroxide** solution into each of the three Erlenmeyer flasks.
- Add 2-3 drops of phenolphthalein indicator to each flask. The solutions should turn pink.

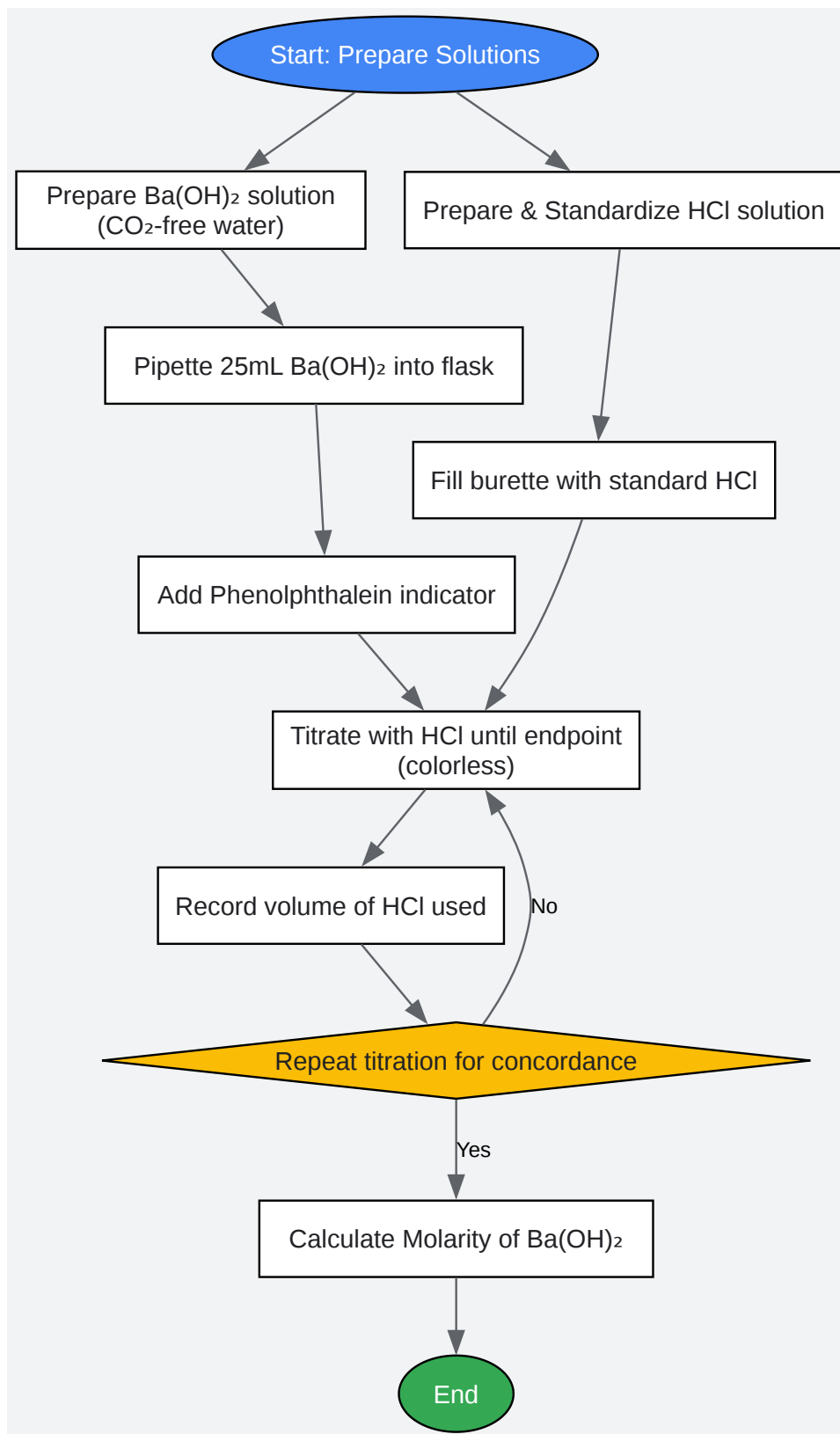
- Titrate the first **barium hydroxide** sample with the HCl solution from the burette until the pink color just disappears. Swirl the flask continuously during the titration.
- Record the final burette reading. The volume of HCl used is the difference between the final and initial readings.
- Repeat the titration for the other two samples. The volumes of HCl used should be concordant (within ± 0.1 mL).
- Calculate the average volume of HCl used from the three concordant titrations.
- Calculate the molarity of the **barium hydroxide** solution using the following equation:
$$M_{\text{Ba(OH)}_2} = (M_{\text{HCl}} \times V_{\text{HCl}}) / (2 \times V_{\text{Ba(OH)}_2})$$
 Where:
 - $M_{\text{Ba(OH)}_2}$ = Molarity of the **barium hydroxide** solution
 - M_{HCl} = Molarity of the standard HCl solution
 - V_{HCl} = Average volume of HCl solution used (in L)
 - $V_{\text{Ba(OH)}_2}$ = Volume of **barium hydroxide** solution used (in L, i.e., 0.02500 L)
 - The '2' in the denominator accounts for the 1:2 mole ratio between Ba(OH)_2 and HCl in the balanced chemical equation: $\text{Ba(OH)}_2 + 2\text{HCl} \rightarrow \text{BaCl}_2 + 2\text{H}_2\text{O}$.^{[9][10]}

Mandatory Visualizations



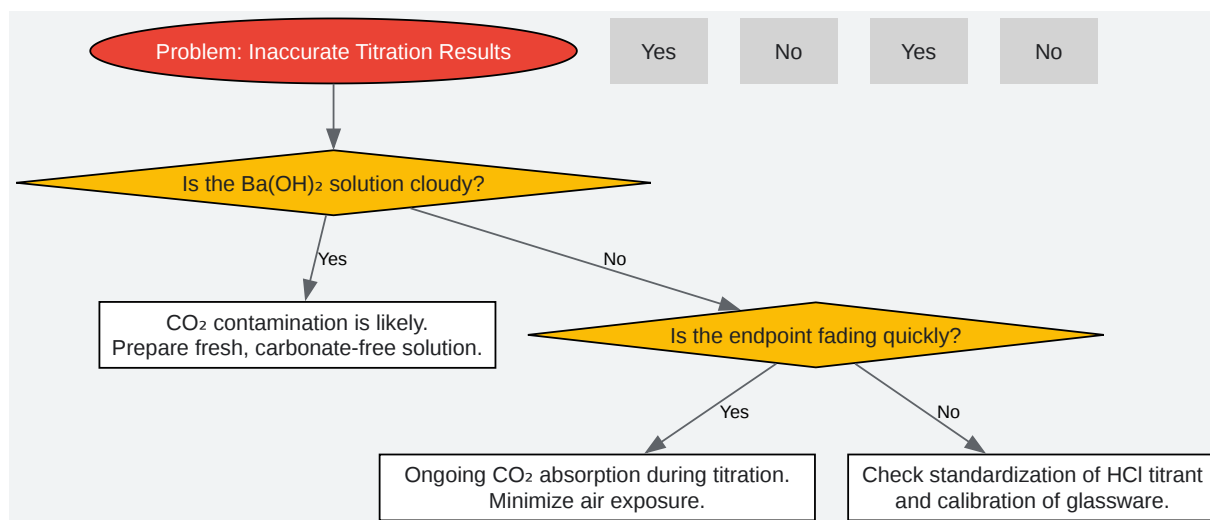
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Caption: Reaction of **Barium Hydroxide** with CO₂.



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Caption: Standardization of **Barium Hydroxide** Workflow.



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Caption: Troubleshooting Titration Inaccuracies.

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